Anisotropine Methylbromide: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Anisotropine methylbromide*
CAS No.:	*80-50-2*
Cat. No.:	*B1665109*

Get Quote

An in-depth exploration of the pharmacology, mechanism of action, and analytical methodologies for the muscarinic receptor antagonist, **Anisotropine Methylbromide**.

This guide provides a comprehensive technical overview of **Anisotropine methylbromide**, a quaternary ammonium anticholinergic agent. Designed for researchers, scientists, and drug development professionals, this document delves into the compound's core attributes, its mechanism of action at the molecular level, established experimental protocols for its characterization, and its historical context in clinical applications.

Core Identification: CAS Number and Synonyms

Anisotropine methylbromide is a well-established compound with a unique chemical identity. Its Chemical Abstracts Service (CAS) number is 80-50-2[1][2]. Over the years, it has been known by a variety of synonyms and trade names, which are crucial to recognize when conducting literature reviews and database searches.

Table 1: Synonyms and Identifiers for **Anisotropine Methylbromide**

© 2026 BenchChem. All rights reserved.

Type	Identifier
Systematic Name	(3S)-8,8-dimethyl-3-((2-propylpentanoyl)oxy)-8-azabicyclo[3.2.1]octan-8-ium bromide[3]
INN	Octatropine methylbromide[4][5]
USAN	Anisotropine methylbromide[4][5]
Trade Names	Valpin, Endovalpin, Lytispasm[4][5][6]
Other Synonyms	8-Methyltropinium bromide 2-propylvalerate, Anisotropine methobromide, Methyloctatropine bromide[3][7]

Mechanism of Action: A Muscarinic Antagonist

Anisotropine methylbromide exerts its pharmacological effects by acting as a competitive antagonist at muscarinic acetylcholine receptors (mAChRs)[1][2]. These G-protein coupled receptors are key components of the parasympathetic nervous system and are involved in a wide array of physiological processes.

As a quaternary ammonium compound, **Anisotropine methylbromide** possesses a permanent positive charge, which limits its ability to cross the blood-brain barrier. This structural feature is responsible for its predominantly peripheral action, minimizing central nervous system side effects[1][8]. Its primary targets are the muscarinic receptors located on smooth muscle and secretory glands[1]. While it is often described as an M1-M3 antagonist, specific affinity data for each receptor subtype is not extensively documented in readily available literature, a reflection of its development era preceding routine subtype screening[1].

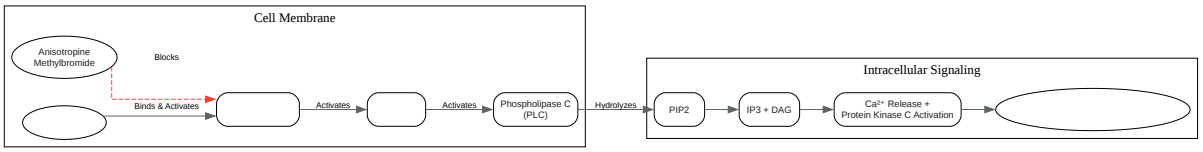
Signaling Pathways

The antagonism of muscarinic receptors by **Anisotropine methylbromide** interrupts the downstream signaling cascades initiated by acetylcholine. The M1 and M3 receptor subtypes, prevalent in the gastrointestinal tract, are coupled to Gq proteins. Their activation by acetylcholine leads to the activation of phospholipase C (PLC), which in turn hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol trisphosphate (IP3) and diacylglycerol (DAG). IP3 stimulates the release of intracellular calcium, while DAG activates protein kinase

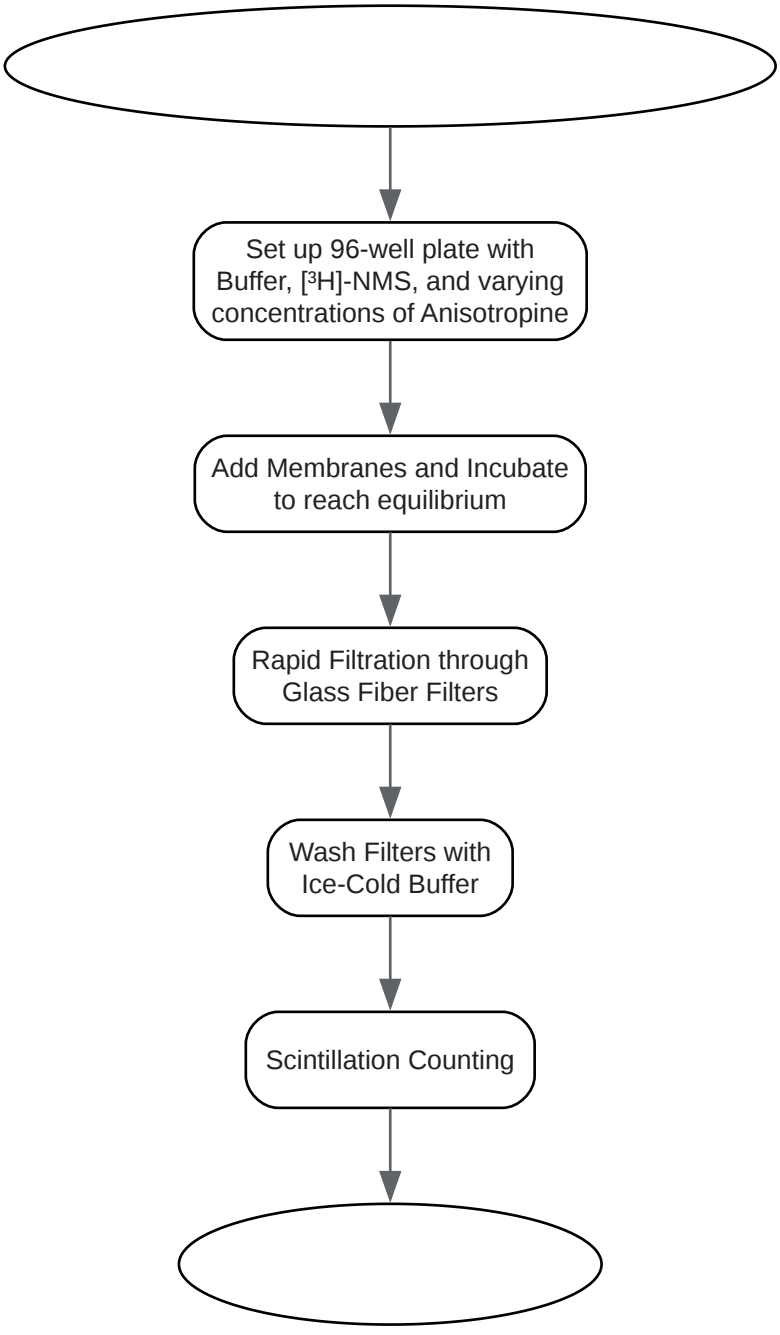
© 2026 BenchChem. All rights reserved.

C, culminating in smooth muscle contraction and glandular secretion. **Anisotropine methylbromide** blocks these effects by preventing the initial binding of acetylcholine.

© 2026 BenchChem. All rights reserved.



© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Workflow for a Radioligand Binding Assay.

In-vivo Evaluation

This in-vivo model assesses the antisecretory effect of **Anisotropine methylbromide**.

© 2026 BenchChem. All rights reserved.

Objective: To quantify the inhibition of gastric acid secretion by **Anisotropine methylbromide** in a rat model.

Principle: The pylorus of the rat stomach is ligated to allow for the accumulation of gastric secretions over a set period. The volume and acidity of the collected gastric juice are then measured.

Materials:

- Male Wistar rats.
- **Anisotropine methylbromide**.
- Vehicle control (e.g., saline).
- Anesthetic (e.g., ether or isoflurane).
- Surgical instruments.
- pH meter.
- Centrifuge.

Procedure:

- Fasting: Fast the rats for 24-48 hours with free access to water.
- Dosing: Administer **Anisotropine methylbromide** or vehicle control (subcutaneously or intraperitoneally) 30 minutes prior to surgery.
- Anesthesia and Surgery: Anesthetize the rat and perform a midline abdominal incision. Ligate the pylorus of the stomach.
- Recovery and Secretion: Close the incision and allow the animal to recover for a defined period (e.g., 4 hours) for gastric juice to accumulate.
- Sample Collection: Euthanize the animal, clamp the esophagus, and carefully dissect out the stomach. Collect the gastric contents.

© 2026 BenchChem. All rights reserved.

- Analysis: Centrifuge the gastric contents to remove solid debris. Measure the volume of the supernatant and titrate with 0.01 N NaOH to determine the total acid output.
- Data Analysis: Compare the volume and total acid output between the treated and control groups to determine the percentage of inhibition.

Clinical Evidence

Clinical trials conducted in the mid to late 20th century evaluated the efficacy of **Anisotropine methylbromide** in the treatment of duodenal ulcers. While these studies may not meet all modern standards of clinical trial design, they provide valuable insight into the compound's therapeutic effects.

Table 3: Summary of a Clinical Trial of **Anisotropine Methylbromide** in Duodenal Ulcer

Study Parameter	Details
Study Design	Randomized, double-blind, placebo-controlled trial
Patient Population	30 patients with endoscopy-proved symptomatic duodenal ulcer disease
Treatment Regimen	80 mg Anisotropine methylbromide orally at 8 P.M.
Primary Outcome	Ulcer healing within two weeks
Results	- Ulcer healing: 69% in the Anisotropine methylbromide group vs. 43% in the placebo group- Nocturnal pain episodes: 0.63 in the Anisotropine methylbromide group vs. 2.71 in the placebo group (P = 0.06)
Conclusion	Suggests that nighttime Anisotropine methylbromide therapy may be useful in the treatment of duodenal ulcer disease.

© 2026 BenchChem. All rights reserved.

Source: Adapted from a study on the effect of nighttime Anisotropine methyl bromide on duodenal ulcer healing and pain.

Conclusion

Anisotropine methylbromide is a peripherally acting muscarinic antagonist with a well-documented history as an antispasmodic and antisecretory agent. Its primary mechanism of action involves the competitive blockade of muscarinic receptors in the gastrointestinal tract, leading to reduced motility and acid secretion. While it has been largely replaced by more modern therapeutics, a thorough understanding of its pharmacology and the methodologies used for its characterization remains valuable for researchers in the fields of gastroenterology and autonomic pharmacology. The experimental protocols detailed in this guide provide a framework for the continued investigation of this and other muscarinic receptor modulators.

References

- Wikipedia. Octatropine methylbromide. [Link]
- Midas Pharma. Octatropine methylbromide. [Link]
- DrugBank. **Anisotropine Methylbromide**. [Link]
- BioGRID. **Anisotropine Methylbromide** Result Summary. [Link]
- PubChem. **Anisotropine Methylbromide**. [Link]
- Global Substance Registration System. **ANISOTROPINE METHYLBROMIDE**. [Link]
- AdooQ Bioscience. **Anisotropine Methylbromide** (CB-154). [Link]
- PatSnap Synapse. **Anisotropine Methylbromide** - Drug Targets, Indications, Patents. [Link]
- PubMed. Overview of muscarinic receptor subtypes. [Link]
- PubMed. Different agonist binding properties of M1 and M2 muscarinic receptors in calf brain cortex membranes. [Link]

© 2026 BenchChem. All rights reserved.

- PubMed. Affinity of muscarinic receptor antagonists for three putative muscarinic receptor binding sites. [Link]
- PubMed Central. Structural insights into the subtype-selective antagonist binding to the M2 muscarinic receptor. [Link]
- Therapeutic Target Database. Drug Information. [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. medkoo.com [medkoo.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Anisotropine Methylbromide - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Octatropine methylbromide - Wikipedia [en.wikipedia.org]
- 5. Octatropine methylbromide [medbox.iiab.me]
- 6. Octatropine methylbromide [midas-pharma.com]
- 7. Anisotropine Methylbromide Result Summary | BioGRID [thebiogrid.org]
- 8. echemi.com [echemi.com]
- To cite this document: BenchChem. [Anisotropine Methylbromide: A Technical Guide for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1665109/docs#anisotropine-methylbromide-a-technical-guide-for-researchers]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.